

A Technical Guide to 5-(2-Methylphenyl)-1,3,4-oxadiazol-2-amine

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Compound of Interest

Compound Name: 5-(2-Methylphenyl)-1,3,4-oxadiazol-2-amine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **5-(2-Methylphenyl)-1,3,4-oxadiazol-2-amine**, a heterocyclic compound of interest in medicinal chemistry. This document consolidates key chemical data, outlines detailed experimental protocols for its synthesis, and illustrates generalized workflows relevant to its potential investigation as a therapeutic agent.

Core Compound Properties

5-(2-Methylphenyl)-1,3,4-oxadiazol-2-amine is an aromatic heterocyclic compound featuring a 1,3,4-oxadiazole ring substituted with an o-tolyl (2-methylphenyl) group and an amine group. The structural characteristics of this molecule make it a subject of interest for potential biological activities, as the 1,3,4-oxadiazole scaffold is a well-established pharmacophore.

Table 1: Physicochemical Properties of **5-(2-Methylphenyl)-1,3,4-oxadiazol-2-amine**

Property	Value	Citations
Molecular Formula	C ₉ H ₉ N ₃ O	[1] [2] [3]
Molecular Weight	175.19 g/mol (175.1873 g/mol)	[1] [2]
CAS Number	1750-78-3	[1] [2] [3] [4]
Synonyms	5-(o-tolyl)-1,3,4-oxadiazol-2- amine	N/A
Purity (Typical)	≥98%	[1]

Synthesis and Experimental Protocols

The synthesis of **5-(2-Methylphenyl)-1,3,4-oxadiazol-2-amine** can be achieved through a multi-step process, typically starting from 2-methylbenzaldehyde. The following protocol is a representative method adapted from procedures for analogous 5-aryl-1,3,4-oxadiazol-2-amines.[\[5\]](#)[\[6\]](#)

2.1. Synthesis of 2-Methylbenzaldehyde Semicarbazone (Intermediate)

This initial step involves the condensation of 2-methylbenzaldehyde with semicarbazide hydrochloride to form the corresponding semicarbazone.

- Materials:
 - 2-Methylbenzaldehyde
 - Semicarbazide hydrochloride
 - Ethanol
- Procedure:
 - Dissolve 2-methylbenzaldehyde (0.01 mol) in ethanol.
 - Add semicarbazide hydrochloride (0.011 mol) to the solution.

- Reflux the mixture for 2 hours.[5]
- After cooling, the precipitated semicarbazone is collected by filtration, washed with cold ethanol, and dried.

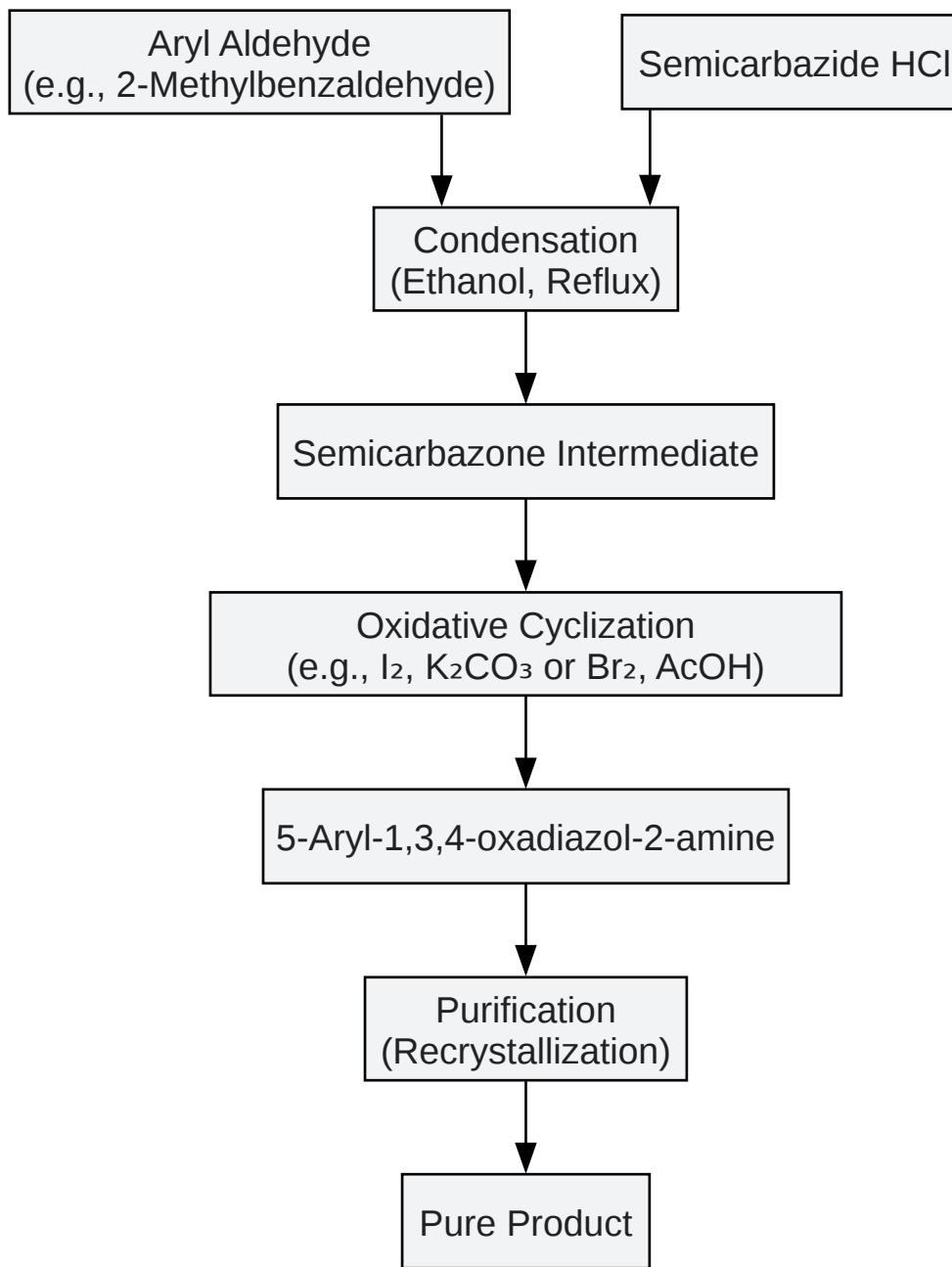
2.2. Oxidative Cyclization to **5-(2-Methylphenyl)-1,3,4-oxadiazol-2-amine**

The intermediate semicarbazone undergoes an oxidative cyclization to form the final 1,3,4-oxadiazole ring. Several methods can be employed for this step.[5][6]

- Method A: Bromine in Acetic Acid
 - Materials:
 - 2-Methylbenzaldehyde semicarbazone
 - Glacial acetic acid
 - Bromine
 - Procedure:
 - Suspend the synthesized semicarbazone in glacial acetic acid.
 - Add a solution of bromine in acetic acid dropwise with stirring.
 - Continue stirring until the reaction is complete (monitored by TLC).
 - The reaction mixture is then poured into ice water, and the resulting precipitate is filtered, washed, and recrystallized from a suitable solvent like ethanol to yield the pure product.[5]
- Method B: Iodine-Mediated Cyclization
 - Materials:
 - 2-Methylbenzaldehyde semicarbazone
 - Iodine (I_2)

- Potassium carbonate (K_2CO_3)
- 1,4-Dioxane
- Procedure:
 - Combine the semicarbazone, potassium carbonate, and iodine in 1,4-dioxane.
 - Heat the mixture under reflux until the starting material is consumed.
 - After completion, the solvent is removed under reduced pressure, and the residue is treated with water and extracted with an organic solvent (e.g., ethyl acetate).
 - The organic layer is dried and concentrated to yield the crude product, which is then purified by recrystallization.[\[6\]](#)

Below is a generalized workflow for the synthesis of 5-aryl-1,3,4-oxadiazol-2-amines.



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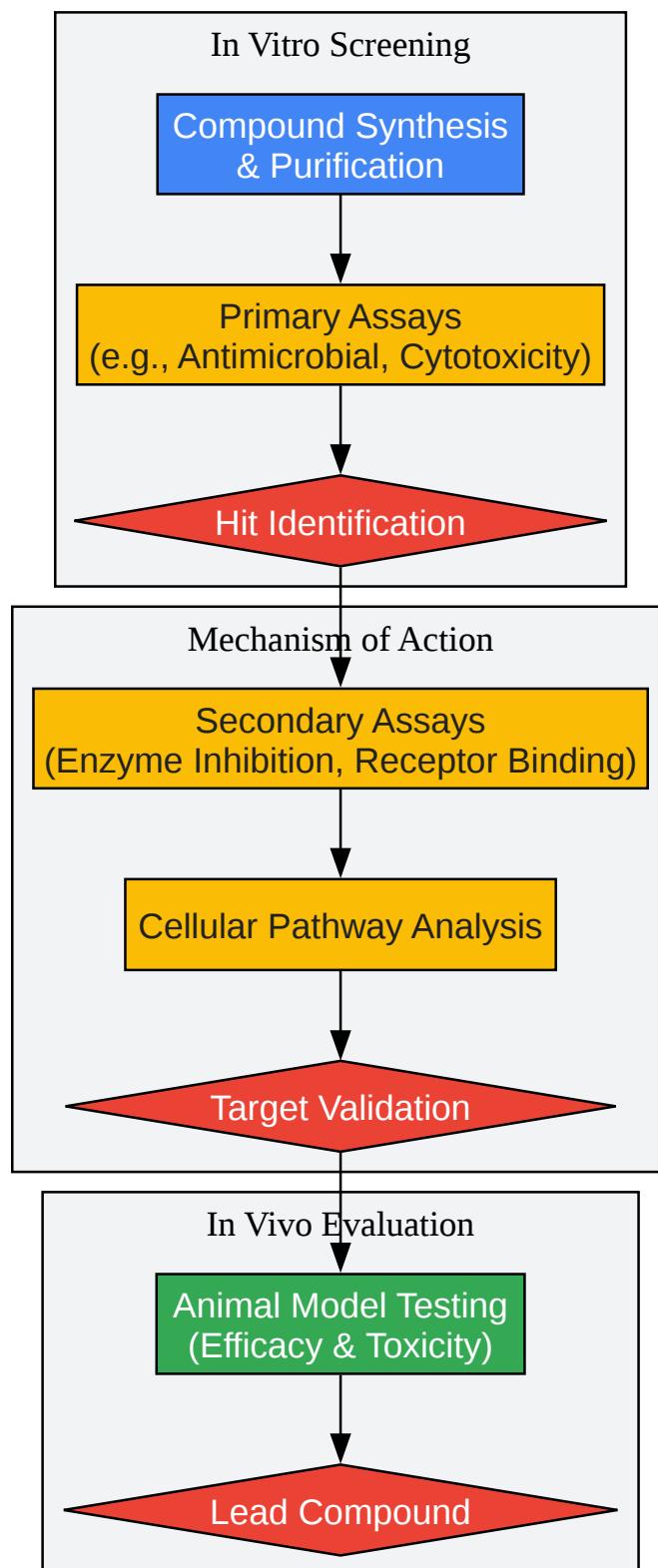
Caption: General synthesis workflow for 5-aryl-1,3,4-oxadiazol-2-amines.

Potential Biological Significance and Screening

The 1,3,4-oxadiazole nucleus is a privileged scaffold in medicinal chemistry, with derivatives exhibiting a wide range of biological activities.^{[7][8][9]} These include antimicrobial, anti-inflammatory, anticonvulsant, and anticancer properties.^{[10][11]} While specific biological data

for **5-(2-Methylphenyl)-1,3,4-oxadiazol-2-amine** is not extensively documented, its structural class suggests it could be a candidate for various biological screenings.

A typical high-level workflow for evaluating the biological activity of a novel compound like this is outlined below.



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Caption: High-level workflow for biological screening of a novel chemical entity.

This diagram illustrates the progression from initial synthesis to in-depth biological evaluation. Primary screening would likely involve testing against panels of bacteria, fungi, and cancer cell lines to identify any "hit" activity.^{[7][11]} Subsequent studies would aim to elucidate the mechanism of action, potentially involving enzyme inhibition or other cellular pathway modulation, followed by validation in animal models.

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References

- 1. calpaclab.com [calpaclab.com]
- 2. scbt.com [scbt.com]
- 3. aobchem.com [aobchem.com]
- 4. bocsci.com [bocsci.com]
- 5. 5-(4-Methylphenyl)-1,3,4-oxadiazol-2-amine - PMC [pmc.ncbi.nlm.nih.gov]
- 6. jchemrev.com [jchemrev.com]
- 7. researchgate.net [researchgate.net]
- 8. ajrconline.org [ajrconline.org]
- 9. Synthesis and Antioxidant Activity of 2-Amino-5-methylthiazol Derivatives Containing 1,3,4-Oxadiazole-2-thiol Moiety - PMC [pmc.ncbi.nlm.nih.gov]
- 10. healthinformaticsjournal.com [healthinformaticsjournal.com]
- 11. Synthesis and Anticancer Activity of N-Aryl-5-substituted-1,3,4-oxadiazol-2-amine Analogues - PMC [pmc.ncbi.nlm.nih.gov]
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